

# Personal protective equipment for handling 2-Isopropylbenzoic acid

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## Compound of Interest

Compound Name: 2-Isopropylbenzoic acid

Cat. No.: B189061

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## Essential Safety and Handling Guide for 2-Isopropylbenzoic Acid

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Isopropylbenzoic acid** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant laboratory practices.

## Hazard Identification and Classification

**2-Isopropylbenzoic acid** is classified with several hazards that necessitate careful handling and the use of appropriate personal protective equipment.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) The primary hazards include irritation to the skin, eyes, and respiratory system.[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)

Hazard Classification	GHS Category	Signal Word	Hazard Statement
Skin Irritation	Category 2	Warning	H315: Causes skin irritation.[1][2]
Serious Eye Irritation	Category 2 / 2A	Warning	H319: Causes serious eye irritation.[1][2]
Acute Toxicity (Oral)	Category 3 / 4	Danger / Warning	H301/H302: Toxic or harmful if swallowed. [3][4][7]
Specific target organ toxicity (single exposure)	Category 3	Warning	H335: May cause respiratory irritation.[2] [3][5]
Skin Sensitization	Category 1	Warning	H317: May cause an allergic skin reaction. [4]

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.[1][2]  
[3][5][6]

Body Part	Required PPE	Specifications and Remarks
Eyes/Face	Safety glasses with side-shields or goggles	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166. <a href="#">[5]</a> <a href="#">[6]</a> A face shield may be necessary if splashing is likely. <a href="#">[1]</a> <a href="#">[2]</a>
Hands	Chemically resistant, impervious gloves	Wear suitable gloves to prevent skin exposure. <a href="#">[6]</a> <a href="#">[8]</a>
Body	Protective clothing, lab coat or apron	To prevent prolonged or repeated skin contact. <a href="#">[6]</a> <a href="#">[9]</a>
Respiratory	NIOSH/MSHA or European Standard EN 149 approved respirator	Required if exposure limits are exceeded, if irritation is experienced, or if dust formation is likely. <a href="#">[5]</a> <a href="#">[6]</a> Use in a well-ventilated area is crucial. <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>

## Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **2-Isopropylbenzoic acid** is crucial for minimizing risks.

### 1. Preparation and Engineering Controls:

- Ensure a well-ventilated work area, preferably a chemical fume hood.[\[5\]](#)[\[6\]](#)
- Verify that an eyewash station and safety shower are readily accessible and operational.[\[5\]](#)[\[8\]](#)
- Gather all necessary PPE and ensure it is in good condition.
- Minimize dust generation and accumulation during handling.[\[6\]](#)

### 2. Handling the Chemical:

- Wash hands thoroughly after handling the substance.[1][2][3]
- Avoid contact with skin, eyes, and clothing.[1][2][6]
- Do not eat, drink, or smoke in the handling area.[3][8]
- Keep the container tightly closed when not in use.[2][5][6]

### 3. Storage:

- Store in a cool, dry, and well-ventilated area.[2][5][6]
- Keep containers tightly closed.[2][5][6]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[6][8]

## Emergency and First Aid Plan

Immediate and appropriate first aid is critical in the event of an exposure.

Exposure Route	First Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing.[1][2] If symptoms persist, seek medical attention.[2][5]
Skin Contact	Immediately take off all contaminated clothing. [1] Wash the affected area with plenty of soap and water for at least 15 minutes.[1][2][5] If skin irritation occurs, seek medical advice.[1][2]
Eye Contact	Rinse cautiously with water for several minutes, including under the eyelids.[1][2][3] If wearing contact lenses, remove them if it is easy to do so and continue rinsing for at least 15 minutes. [1][2][3] If eye irritation persists, get medical attention.[1][2]
Ingestion	Rinse mouth with water.[1][3] Do NOT induce vomiting.[8] Call a POISON CENTER or doctor if you feel unwell.[1][3]

## Spill and Disposal Plan

Proper containment and disposal are essential to prevent environmental contamination and further exposure.

### 1. Spill Response:

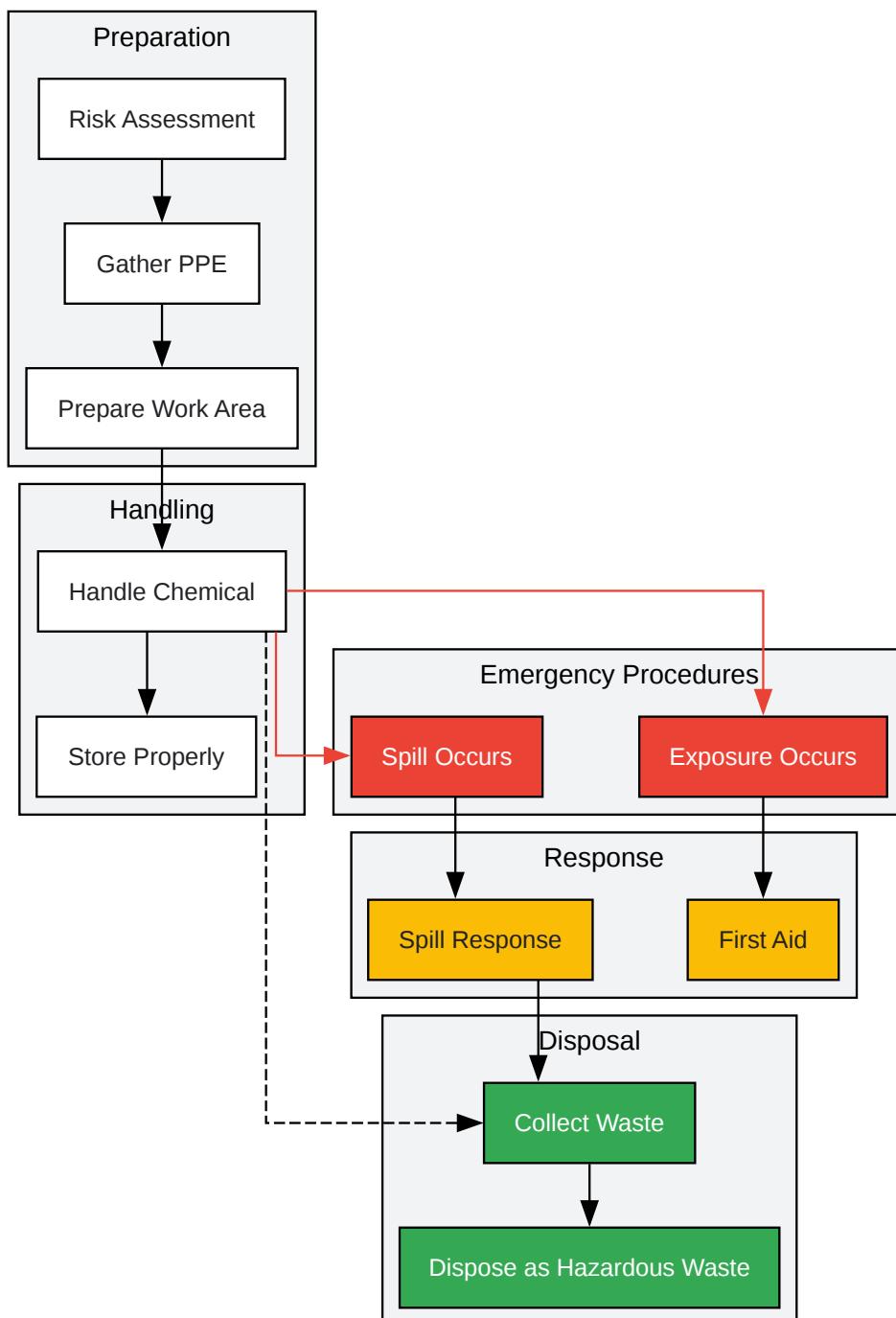
- Evacuate unnecessary personnel from the area.[9]
- Ensure adequate ventilation.[2][5]
- Wear appropriate PPE, including respiratory protection, gloves, and eye protection.[1][2]
- For solid spills, sweep up the material and place it into a suitable, labeled container for disposal.[2][5] Avoid generating dust.[2][5][6]
- Clean the spill area thoroughly.

## 2. Disposal Protocol:

- Dispose of **2-Isopropylbenzoic acid** and its containers as hazardous waste.[[2](#)]
- Disposal must be in accordance with all applicable federal, state, and local regulations.[[3](#)][[7](#)]
- Do not release into the environment.[[2](#)][[5](#)]
- Waste containers must be properly labeled, securely closed, and free of external contamination.[[10](#)][[11](#)]
- Liquid waste containers should not be filled to more than 75-90% capacity.[[10](#)][[11](#)]

## Workflow for Handling 2-Isopropylbenzoic Acid

## Workflow for Safe Handling of 2-Isopropylbenzoic Acid

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Caption: Workflow for the safe handling of **2-Isopropylbenzoic acid**.

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## References

- 1. tcichemicals.com [tcichemicals.com]
- 2. assets.thermofisher.com [assets.thermofisher.com]
- 3. tsapps.nist.gov [tsapps.nist.gov]
- 4. 2-Isopropylbenzoic acid | C10H12O2 | CID 17099 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. fishersci.com [fishersci.com]
- 6. 4-Isopropylbenzoic acid(536-66-3)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 7. 2-Isopropylbenzoic acid | Sigma-Aldrich [sigmaaldrich.com]
- 8. spectrumchemical.com [spectrumchemical.com]
- 9. phenomenex.blob.core.windows.net [phenomenex.blob.core.windows.net]
- 10. nipissingu.ca [nipissingu.ca]
- 11. ethz.ch [ethz.ch]
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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)